

Application Note: Formulation and Characterization of Lipid Nanoparticles for mRNA Encapsulation

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Compound of Interest

Compound Name: LNP Lipid-5

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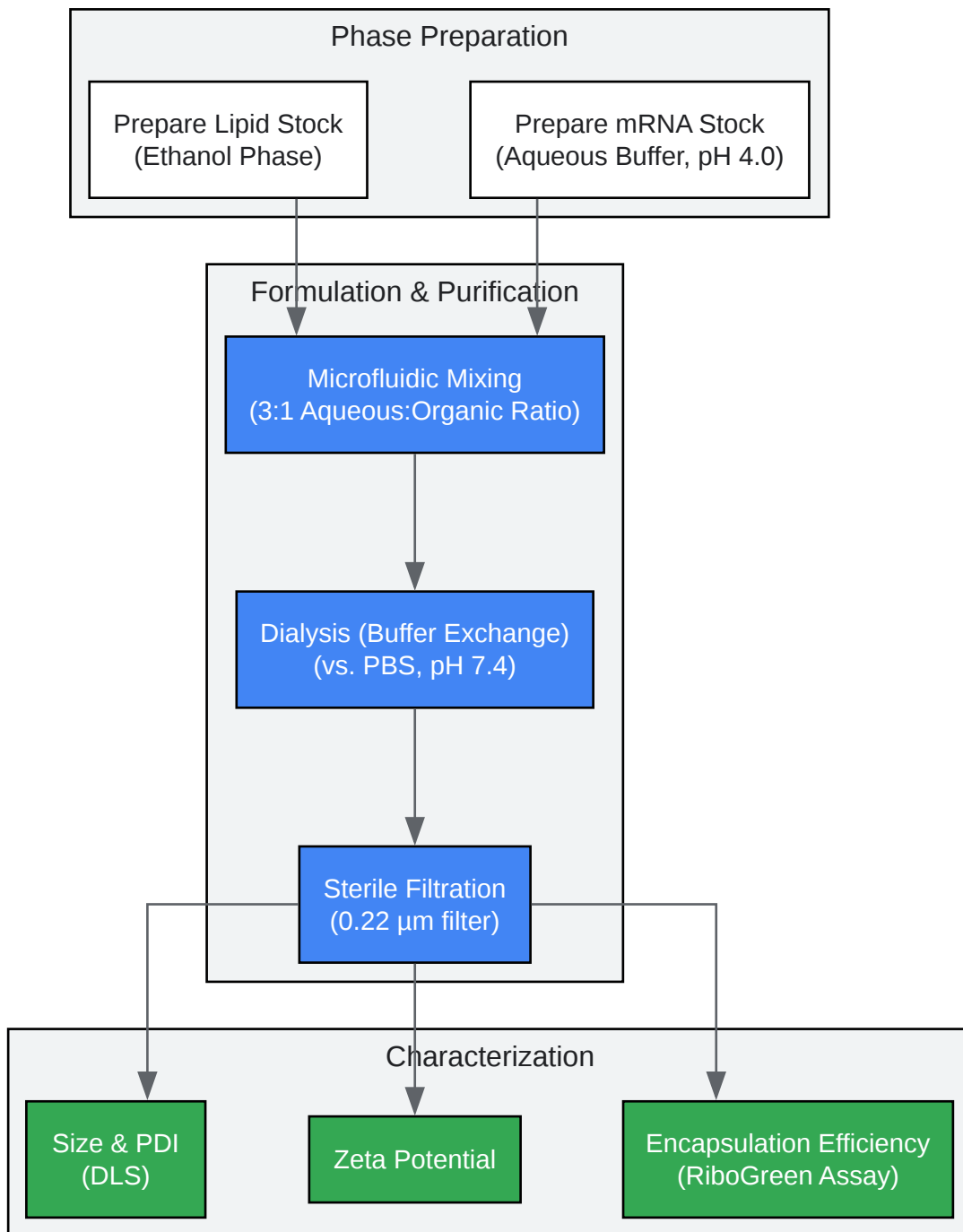
Lipid Nanoparticles (LNPs) have become the leading platform for the in vivo delivery of RNA therapeutics, most notably demonstrated by the successful mRNA-based COVID-19 vaccines. [1][2] These sophisticated delivery vehicles are typically composed of four key lipid components: an ionizable cationic lipid, a helper phospholipid, cholesterol, and a PEGylated lipid. [3][4][5] The ionizable lipid is critical, as it is positively charged at a low pH, which facilitates the encapsulation of negatively charged mRNA during formulation. [4][6] Upon cellular uptake into the endosome, the acidic environment protonates the ionizable lipid, promoting the disruption of the endosomal membrane and the release of the mRNA payload into the cytoplasm for translation. [7][8][9]

This document provides a detailed protocol for the formulation of mRNA-LNPs using a microfluidic mixing technique, a method renowned for producing particles with uniform size and high encapsulation efficiency. [6][10][11] It also outlines the essential characterization assays required to ensure the quality and consistency of the formulated LNPs. While this protocol specifies a standard lipid composition, it can be adapted for various ionizable lipids, including proprietary lipids such as "LNP Lipid-5".

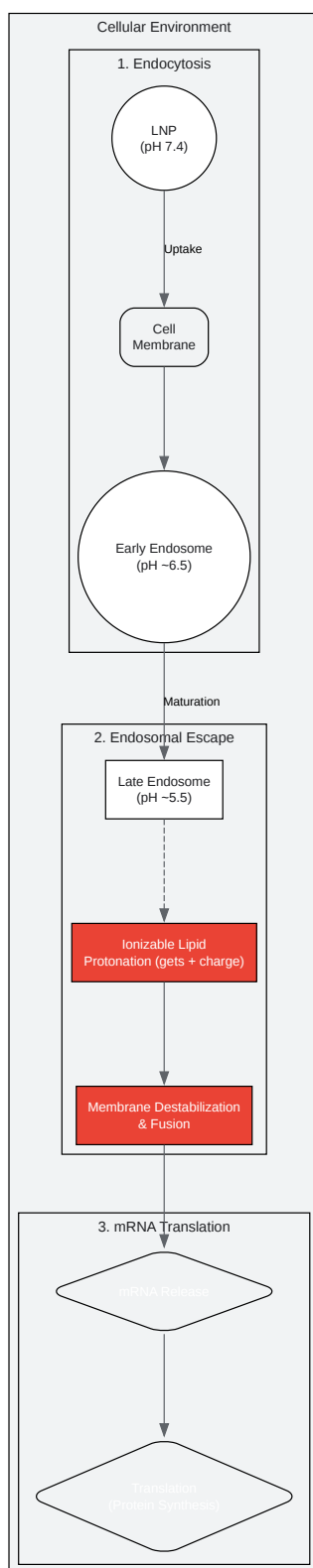
LNP Formulation and Characterization Workflow

The overall process involves preparing the lipid and mRNA solutions, mixing them in a microfluidic device to induce self-assembly of the LNPs, purifying the formulation through dialysis, and finally, characterizing the particles for critical quality attributes.

Experimental Workflow for mRNA-LNP Formulation



Mechanism of LNP Cellular Uptake and mRNA Release

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